

# Unveiling the Spectroscopic Signature of 3-Methyl-chuangxinmycin: A Detailed NMR Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methyl-chuangxinmycin

Cat. No.: B1228106

[Get Quote](#)

For Immediate Release

BEIJING – December 14, 2025 – The structural elucidation of novel antibiotic compounds is a cornerstone of drug discovery and development. This technical guide provides an in-depth analysis of the Nuclear Magnetic Resonance (NMR) spectroscopic data for **3-Methyl-chuangxinmycin** (MCM), a recently identified congener of the antibiotic chuangxinmycin.<sup>[1]</sup> This document is intended for researchers, scientists, and drug development professionals engaged in the study of natural products and the development of new antibacterial agents.

## Introduction

**3-Methyl-chuangxinmycin** is a derivative of chuangxinmycin, an antibiotic known for its unique indole-dihydrothiopyran heterocyclic skeleton.<sup>[1]</sup> The structural determination of this new analogue was accomplished through extensive one- and two-dimensional NMR spectroscopy.<sup>[1]</sup> This guide presents a comprehensive summary of the reported <sup>1</sup>H and <sup>13</sup>C NMR data, alongside the experimental protocols utilized for their acquisition.

## Spectroscopic Data

The following tables summarize the <sup>1</sup>H and <sup>13</sup>C NMR spectroscopic data for **3-Methyl-chuangxinmycin**, as reported in the primary literature. The data were acquired in DMSO-d<sub>6</sub>.

**Table 1:  $^1\text{H}$  NMR Spectroscopic Data for 3-Methyl-chuangxinmycin ( $\text{DMSO-d}_6$ )**

Position	Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz
2	3.88	d	4.8
3	3.25	m	
4-CH <sub>3</sub>	1.15	d	6.6
6	7.28	d	7.8
7	6.90	t	7.8
8	7.00	t	7.8
9	7.55	d	7.8
11-NH	11.20	s	

Data extracted from the supporting information of "Iterative Methylation Leads to 3-Methylchuangxinmycin Production in *Actinoplanes tsinanensis* CPCC 200056".

**Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for 3-Methyl-chuangxinmycin ( $\text{DMSO-d}_6$ )**

Position	Chemical Shift ( $\delta$ ) ppm
2	50.1
3	35.1
3a	126.9
4-CH <sub>3</sub>	20.9
5a	125.1
6	118.0
7	118.9
8	120.9
9	111.4
9a	136.2
10a	108.9
COOH	173.8

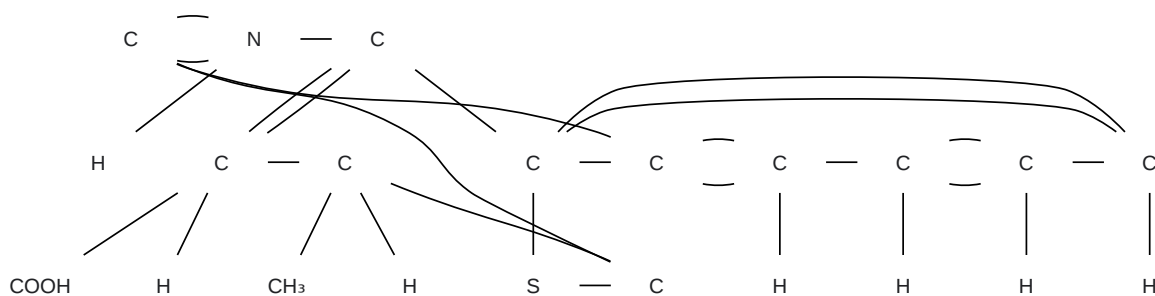
Data extracted from the supporting information of "Iterative Methylation Leads to 3-Methylchuangxinmycin Production in *Actinoplanes tsinanensis* CPCC 200056".

## Experimental Protocols

The NMR spectra for **3-Methyl-chuangxinmycin** were recorded on a Bruker AVANCE III 500 MHz spectrometer. The sample was dissolved in DMSO-d<sub>6</sub>. Chemical shifts ( $\delta$ ) are reported in parts per million (ppm) and are referenced to the residual solvent signals (DMSO-d<sub>6</sub>:  $\delta$ H 2.50 and  $\delta$ C 39.52). Coupling constants (J) are reported in Hertz (Hz). Standard pulse programs were used for 1D <sup>1</sup>H and <sup>13</sup>C NMR as well as 2D experiments such as COSY, HSQC, and HMBC to facilitate the structural assignment.

## Visualization of Chemical Structure

To aid in the interpretation of the NMR data, the chemical structure of **3-Methyl-chuangxinmycin** is provided below.

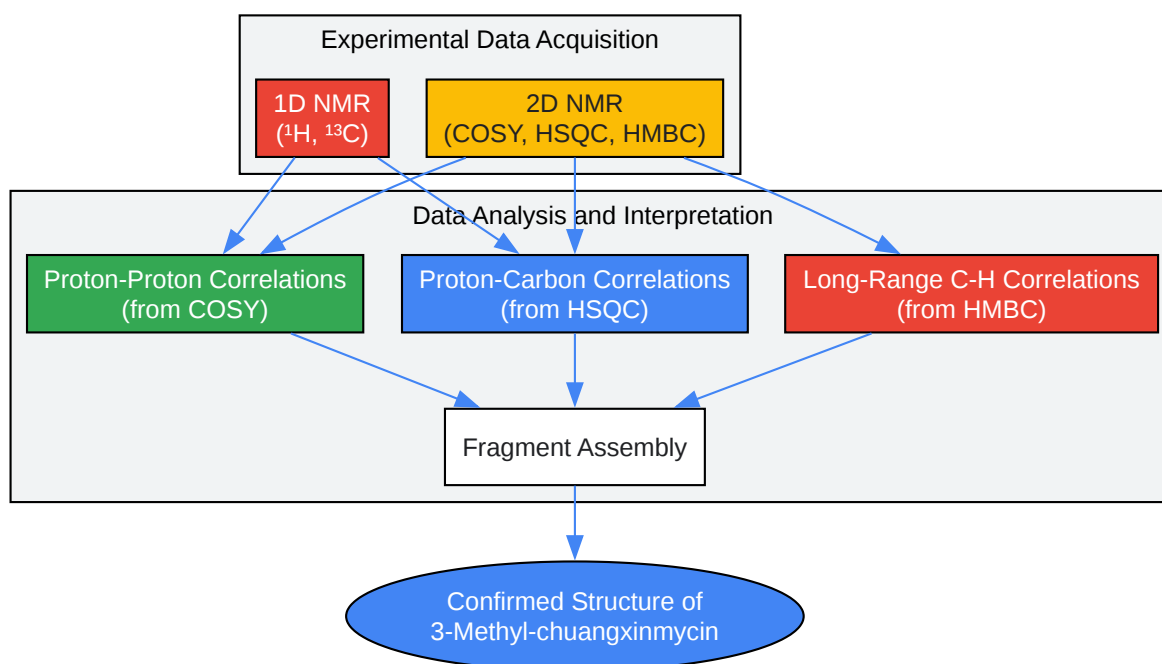


[Click to download full resolution via product page](#)

Caption: Chemical structure of **3-Methyl-chuangxinmycin**.

## Logical Relationship of Structural Elucidation

The following diagram illustrates the logical workflow used for the structural elucidation of **3-Methyl-chuangxinmycin**, starting from the raw experimental data to the final confirmed structure.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- To cite this document: BenchChem. [Unveiling the Spectroscopic Signature of 3-Methyl-chuangxinmycin: A Detailed NMR Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1228106#spectroscopic-data-for-3-methyl-chuangxinmycin-nmr>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)